

Application Notes and Protocols: Safe Handling and Storage of Hydroxyamphetamine Hydrobromide Powder

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Compound of Interest

Compound Name:	Hydroxyamphetamine hydrobromide
CAS No.:	306-21-8
Cat. No.:	B6253124

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Introduction

Hydroxyamphetamine hydrobromide is an indirect-acting sympathomimetic amine that functions by stimulating the release of norepinephrine from postganglionic adrenergic nerves. [1] It is primarily used in ophthalmic solutions as a mydriatic agent to dilate the pupil for diagnostic examination of the eye. [2][3] Given its potent biological activity, the crystalline powder form of **hydroxyamphetamine hydrobromide** requires strict handling and storage protocols to ensure the safety of laboratory personnel and maintain the compound's integrity for research and development purposes.

These application notes provide detailed guidelines, safety protocols, and storage conditions for **hydroxyamphetamine hydrobromide** powder.

Hazard Identification and Safety Precautions

Handling **hydroxyamphetamine hydrobromide** powder necessitates adherence to standard laboratory safety practices. The primary hazards involve inhalation of airborne particles and contact with skin or eyes.

2.1 Engineering Controls

- **Ventilation:** All handling of the powder, including weighing and solution preparation, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a powder containment hood.[4]
- **Safety Equipment:** Eyewash stations and safety showers should be readily accessible in the immediate work area.[5]

2.2 Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended equipment.

Table 1: Recommended Personal Protective Equipment (PPE)[4][5]

Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).	Protects eyes from airborne powder and accidental splashes.
Hand Protection	Chemical-impermeable gloves (e.g., nitrile).	Prevents skin contact. Gloves must be inspected before use.
Body Protection	Fire/flamm-resistant laboratory coat.	Protects against spills and contamination of personal clothing.
Respiratory	A NIOSH-approved respirator may be necessary if ventilation is inadequate or for large spills.	Prevents inhalation of fine powder particles.

Physicochemical and Storage Data

Proper storage is critical for maintaining the stability and shelf-life of **hydroxyamphetamine hydrobromide**.

Table 2: Physicochemical Properties of **Hydroxyamphetamine Hydrobromide**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ BrNO	[3][6]
Molecular Weight	232.12 g/mol	[3][6]
Appearance	Crystalline powder	[6]
Solubility	Freely soluble in water, alcohol, and acetone.	[6]
Flash Point	122.7°C	[4]
Density	1.07 g/cm ³	[4]
pH (Ophthalmic Solution)	4.2 - 5.8	[5][7]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Conditions
Powder	-20°C	3 years	Store in a tightly closed container in a dry, cool, and well-ventilated place. Protect from light.[4][7][8]
Powder	4°C	2 years	Store in a tightly closed container in a dry, cool, and well-ventilated place. Protect from light.[4][7][8]
In Solvent (e.g., DMSO, H ₂ O)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent (e.g., DMSO, H ₂ O)	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.

3.1 Chemical Stability and Incompatibilities

- **Stability:** The compound is stable under recommended storage conditions. Avoid exposure to high temperatures and light to prevent degradation.[7]
- **Incompatibilities:** Store apart from strong oxidizing agents, strong acids, and strong bases.

Experimental Protocols

4.1 Protocol: General Handling and Weighing of Powder

- **Preparation:** Don all required PPE as outlined in Table 1. Ensure the chemical fume hood is operational.
- **Environment:** Handle the powder away from drafts to prevent it from becoming airborne.

- Weighing: Use an analytical balance inside the fume hood. Use anti-static weighing paper or a container.
- Transfer: Use a clean spatula for transferring the powder. Avoid generating dust.[4]
- Cleanup: After weighing, carefully clean the spatula and the balance area with a damp cloth to remove any residual powder. Dispose of contaminated materials as chemical waste.

4.2 Protocol: Preparation of a 10 mM Aqueous Stock Solution

- Objective: To prepare 10 mL of a 10 mM stock solution of **hydroxyamphetamine hydrobromide** in a suitable aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4).
- Materials:
 - **Hydroxyamphetamine hydrobromide** powder (MW: 232.12 g/mol)
 - Sterile deionized water or PBS
 - Calibrated analytical balance
 - 15 mL sterile polypropylene conical tube
 - Vortex mixer
- Calculations:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 10 \text{ mL} \times 232.12 / 1000 = 23.21 \text{ mg}$
- Procedure:
 1. Perform all operations in a chemical fume hood.
 2. Weigh 23.21 mg of **hydroxyamphetamine hydrobromide** powder and carefully transfer it to the 15 mL conical tube.
 3. Add 10 mL of sterile deionized water or buffer to the tube.

4. Secure the cap and vortex the solution until all powder is completely dissolved. The compound is freely soluble in water.[\[6\]](#)
5. Label the tube clearly with the compound name, concentration (10 mM), solvent, and preparation date.
6. For storage, create smaller aliquots to avoid repeated freeze-thaw cycles and store according to the guidelines in Table 3 (e.g., -80°C for 6 months).

4.3 Protocol: Spill and Emergency Procedures

- Minor Spill:
 - Evacuate personnel from the immediate area.
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Prevent further dust formation.
 - Carefully collect the powder using a high-efficiency vacuum cleaner or by gently wetting the material with water and absorbing it with an inert material (e.g., vermiculite, sand).
 - Place the collected material in a suitable, sealed container for disposal.[\[4\]](#)[\[5\]](#)
 - Clean the spill area thoroughly with soap and water.
- Major Spill:
 - Evacuate the laboratory immediately and alert others.
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Isolate the area and prevent entry.
- First Aid Measures:[\[4\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Diagrams and Workflows

The following diagrams illustrate key safety and handling workflows.

Preparation & Planning

Receive Compound

Log & Store per Table 3

Risk Assessment

Select Appropriate PPE

Active Handling (in Fume Hood)

Weigh Powder

Prepare Solution

Experimentation & Disposal

Perform Experiment

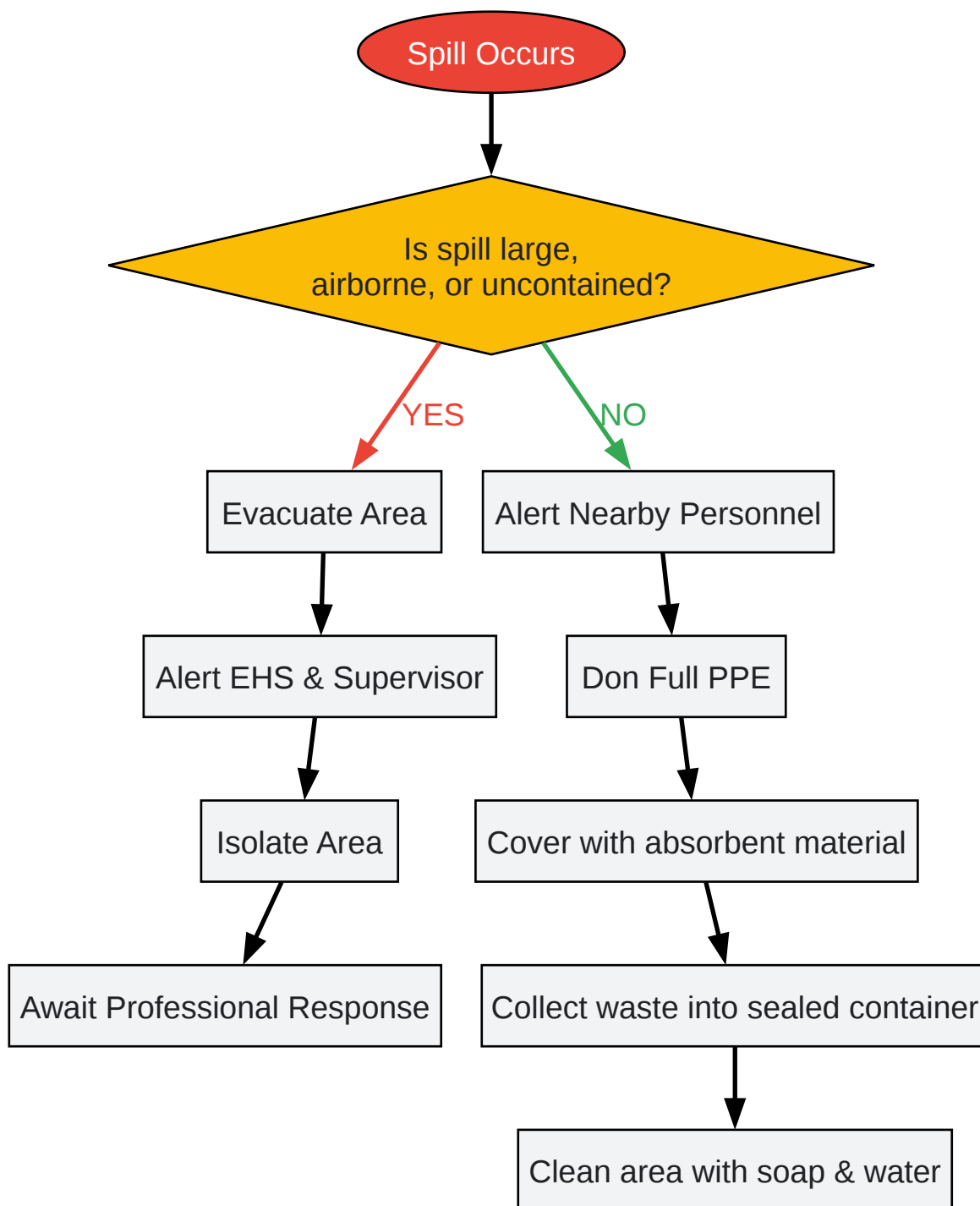
Segregate Waste

Decontaminate Area

Dispose of Waste

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Caption: Logical workflow for the safe handling of **hydroxyamphetamine hydrobromide** powder.



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Caption: Decision tree for responding to a spill of **hydroxyamphetamine hydrobromide** powder.

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